IEICO-2F compression-stretching test stability

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Compound Focus: **Ieico-2F**

CAS No.: 2055812-53-6
Cat. No.: S3538001

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IEICO-2F Chemical and Application Overview

The table below summarizes the fundamental information for **IEICO-2F**, which is crucial for contextualizing any experimental work [1].

Property	Description
Chemical Name	Propanedinitrile, 2,2'-[[4,4,9,9-tetrakis(4-hexylphenyl)-4,9-dihydro-s-indaceno[1,2-b:5,6-b']dithiophene-2,7-diyl]bis[[4-[(2-ethylhexyl)oxy]-5,2-thiophenediyl]-(Z)-methylidyne(3-oxo-1H-indene-2,1(3H)-diylidene)]]bis-
Synonyms	IEICO; IEICO-2F
CAS Number	2055812-53-6
Molecular Formula	$C_{114}H_{118}N_4O_4S_4$
Molecular Weight	1736.46 g/mol
Form	Solid
Color	Dark

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Property	Description
Density	1.182±0.06 g/cm³ (Predicted)
Primary Use	High-performance narrow-bandgap non-fullerene acceptor (NFA) in organic photovoltaic (OPV) devices.

Frequently Asked Questions (FAQs)

- **Q1: What is the primary application of IEICO-2F in research?**
  - **A1: IEICO-2F** is primarily used as a narrow-bandgap non-fullerene acceptor in organic solar cells. Its complementary absorption spectrum to medium/high bandgap donors makes it excellent for creating high-efficiency tandem solar cells, with reported power conversion efficiencies (PCE) of nearly 14% [1].
- **Q2: I cannot find specific compression-stretching stability data for IEICO-2F. Where should I look?**
  - **A2:** Specific mechanical stability data for organic electronic materials like **IEICO-2F** is often found in specialized scientific literature rather than general chemical databases. It is recommended to search deeply in materials science journals and conference proceedings focusing on the mechanical reliability of flexible organic photovoltaics. Testing may also be inferred from studies on similar NFAs.

Troubleshooting Guide for Material Stability

Based on general principles of material testing, here are potential issues and investigative steps related to material stability.

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Problem	Possible Cause	Investigation & Resolution Steps
Material degradation during processing	Sensitivity to shear forces or thermal stress during solution-processing or film formation.	Characterize film quality (e.g., via AFM) before/after processing. Compare different processing solvents and annealing temperatures.
Poor mechanical robustness in thin films	Weak intermolecular interactions or lack of ductility in the solid state, leading to cracking under stress.	Perform a controlled flexure/bend test on fabricated thin films. Blend with more flexible polymer donors to enhance mechanical properties.
Performance decay under operational stress	Combined effect of mechanical stress (compression/stretching) and environmental factors (oxygen, moisture, light).	Design an experiment that couples mechanical cycling (compression/stretch) with standard OPV operational stability tests (e.g., ISOS protocols).

General Framework for Compression-Stretching Tests

Since specific protocols for **IEICO-2F** are unavailable, the following outlines a general experimental approach based on standard practices [2]. You would need to adapt parameters like force and cycle count based on your specific application (e.g., flexible solar cells).

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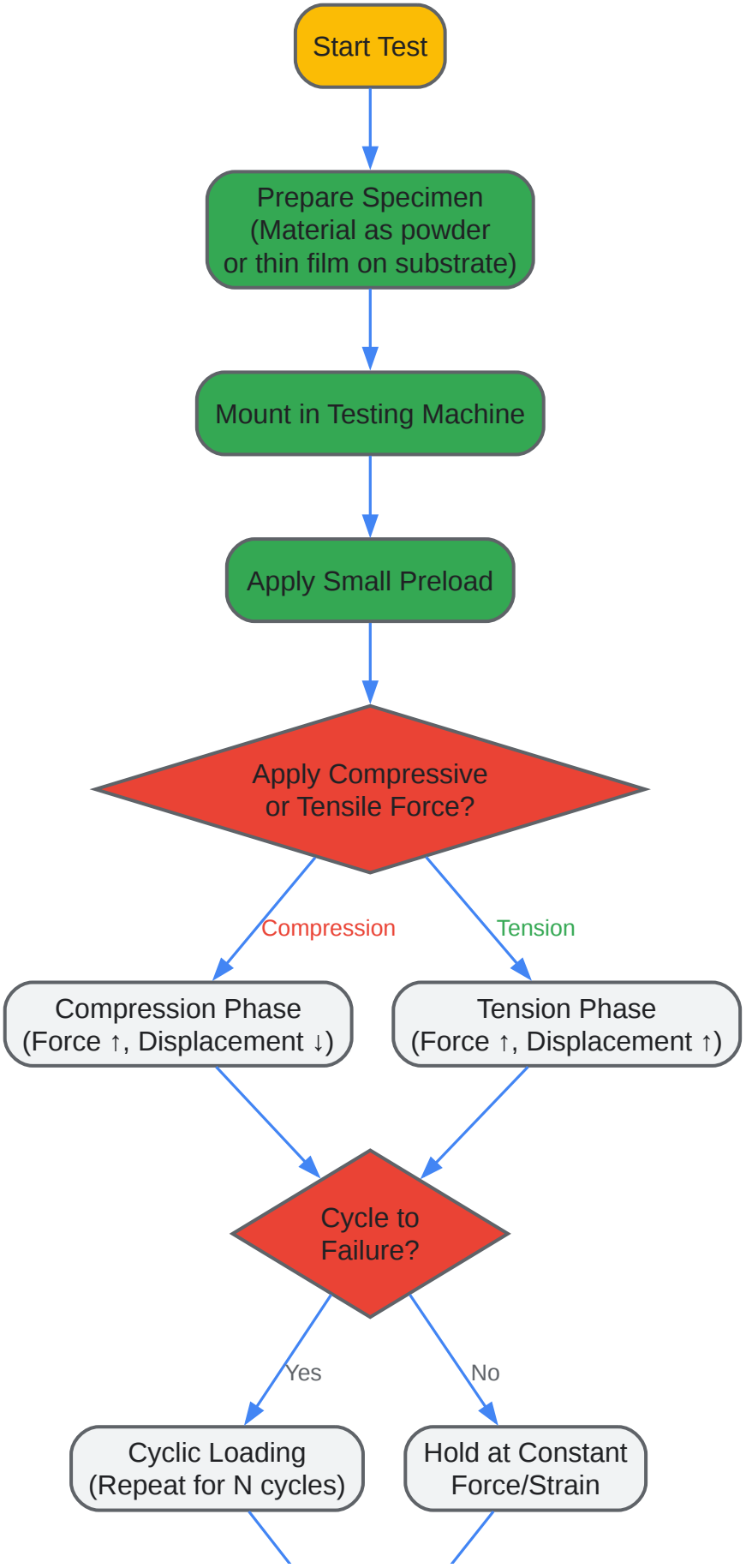

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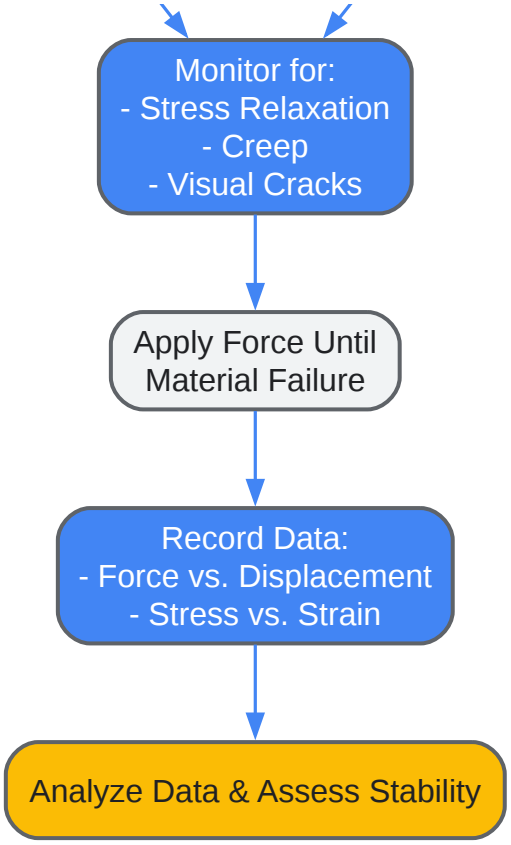

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Experimental Workflow for Material Stability Testing

The diagram above outlines a general workflow for conducting a mechanical stability test. Key properties to obtain from such a test include [2]:

- **Compressive/Tensile Strength**: The maximum stress the material can withstand.
- **Yield Strength**: The stress at which the material begins to deform permanently.
- **Modulus of Elasticity**: A measure of the material's stiffness.
- **Ductility**: The material's ability to undergo deformation without cracking.

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References

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To cite this document: Smolecule. [IEICO-2F compression-stretching test stability]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b3538001#ieico-2f-compression-stretching-test-stability]

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